

Essential Safety and Logistical Guidance for Handling 2,5-Dibromohexane

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Compound of Interest

Compound Name: 2,5-Dibromohexane

Cat. No.: B146544

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potentially hazardous chemicals like **2,5-Dibromohexane**. This document provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a secure research environment.

Chemical Identifier:

- Name: **2,5-Dibromohexane**
- CAS Number: 24774-58-1
- Molecular Formula: $C_6H_{12}Br_2$

Hazard Summary: **2,5-Dibromohexane** is classified as a hazardous substance that can cause skin and eye irritation.^{[1][2][3]} It is harmful if swallowed and may cause respiratory irritation.^[4]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical. The following table summarizes the required PPE for handling **2,5-Dibromohexane**.

Body Part	Personal Protective Equipment (PPE)	Specifications and Best Practices
Hands	Chemical-resistant gloves	<p>While specific breakthrough time data for 2,5-Dibromohexane is not readily available, nitrile gloves are generally recommended for handling halogenated organic compounds. However, some sources indicate that nitrile gloves may have poor resistance to certain halogenated hydrocarbons.^[5]</p> <p>Therefore, it is crucial to use gloves specifically rated for protection against brominated compounds. Always inspect gloves for tears or punctures before use and dispose of contaminated gloves immediately according to institutional guidelines.^[4]</p>
Eyes	Safety glasses with side shields or goggles	<p>Must be worn at all times in the laboratory. For tasks with a higher risk of splashing, a face shield should be used in addition to goggles.^{[4][6]}</p>
Body	Laboratory coat	<p>A standard lab coat is required. For larger quantities or tasks with a high splash risk, a chemical-resistant apron or a full protective suit may be necessary.^[4]</p>
Respiratory	Use in a well-ventilated area or fume hood	<p>A properly functioning chemical fume hood is</p>

essential to minimize inhalation exposure. If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved respirator with appropriate organic vapor cartridges should be used.[\[4\]](#)
[\[7\]](#)[\[8\]](#)

Operational Plan: A Step-by-Step Workflow for Handling 2,5-Dibromohexane

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring experimental integrity.

Preparation:

- Don all required PPE as detailed in the table above.
- Ensure that a safety shower and eyewash station are readily accessible.[\[9\]](#)
- Assemble all necessary glassware, reagents, and equipment within a certified chemical fume hood.[\[4\]](#)
- Locate the nearest spill kit and verify its contents.[\[4\]](#)

Handling:

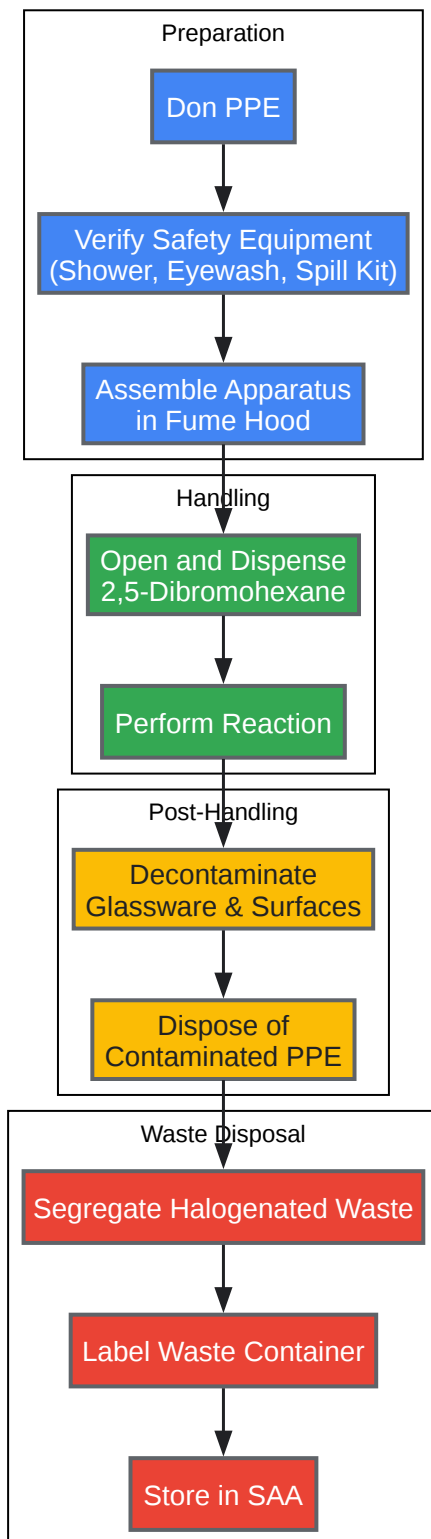
- Carefully open the container of **2,5-Dibromohexane** inside the fume hood.
- Dispense the required amount of the chemical using appropriate tools (e.g., a clean, dry syringe or graduated cylinder).[\[4\]](#)
- When transferring the chemical, do so slowly and carefully to prevent splashing.[\[4\]](#)
- If the reaction is sensitive to air or moisture, conduct it under an inert atmosphere (e.g., nitrogen or argon).[\[4\]](#)

Post-Handling and Cleanup:

- Upon completion of the experiment, decontaminate all glassware and surfaces that may have come into contact with **2,5-Dibromohexane**.
- Carefully remove and dispose of contaminated PPE in the designated hazardous waste stream.^[4]

Experimental Workflow for Handling **2,5-Dibromohexane**

Experimental Workflow for Handling 2,5-Dibromohexane

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2,5-Dibromohexane**.

Disposal Plan

Proper disposal of **2,5-Dibromohexane** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.^[4]

Waste Segregation and Collection:

- **Waste Stream:** **2,5-Dibromohexane** is a halogenated organic compound and must be disposed of as hazardous waste.^{[9][10]}
- **Container:** Collect all waste containing **2,5-Dibromohexane** in a designated, properly labeled, and compatible hazardous waste container.^{[10][11]} Do not mix with non-halogenated waste.^{[9][10]}
- **Labeling:** The container must be clearly labeled with the words "HAZARDOUS WASTE" and the full chemical name "**2,5-Dibromohexane**".^[12]
- **Storage:** Store the sealed waste container in a designated Satellite Accumulation Area (SAA) away from incompatible materials such as strong oxidizing agents.^{[7][12]}

Disposal Procedure:

- **Segregate:** Separate waste containing **2,5-Dibromohexane** from all other waste streams.
- **Collect:** Pour waste into a designated halogenated organic waste container.
- **Label:** Ensure the hazardous waste label is complete and accurate.
- **Seal:** Keep the container tightly sealed except when adding waste.^[10]
- **Request Pickup:** Arrange for disposal through your institution's Environmental Health and Safety (EHS) office.

Emergency Procedures: Spills and Exposure

Immediate and appropriate action is critical in the event of a spill or personal exposure.

Emergency Situation	Procedure
Small Spill (<100 mL in a fume hood)	1. Alert personnel in the immediate area. 2. Wear appropriate PPE, including respiratory protection if necessary. 3. Absorb the spill with an inert material (e.g., sand, vermiculite).[13] 4. Collect the absorbed material into a sealed container for hazardous waste disposal. 5. Decontaminate the area with a suitable solvent.
Large Spill (>100 mL or outside a fume hood)	1. Evacuate the laboratory immediately and alert others.[2][14] 2. If the spill is flammable, eliminate all ignition sources. 3. Close the laboratory doors and prevent entry. 4. Contact your institution's emergency response team or EHS office from a safe location.[14]
Skin Contact	1. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. [4] 2. Remove contaminated clothing. 3. Seek medical attention if irritation persists.[4]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[4] 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention.[4]
Inhalation	1. Move the affected person to fresh air.[9] 2. If breathing is difficult, provide oxygen. 3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Seek immediate medical attention.[9]

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References

- 1. ethz.ch [ethz.ch]
- 2. ehs.princeton.edu [ehs.princeton.edu]
- 3. www2.lbl.gov [www2.lbl.gov]
- 4. ehs.yale.edu [ehs.yale.edu]
- 5. sgnitrilegloves.com [sgnitrilegloves.com]
- 6. CHEMICAL RESISTANCE TABLE FOR GLOVES - Becky Aktsiaselts [becky.ee]
- 7. queensu.ca [queensu.ca]
- 8. Hazardous Material Spill | Emergency Information [emergency.weill.cornell.edu]
- 9. bucknell.edu [bucknell.edu]
- 10. benchchem.com [benchchem.com]
- 11. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 12. multimedia.3m.com [multimedia.3m.com]
- 13. OSHA Respirator Requirements for Selected Chemicals | NIOSH | CDC [cdc.gov]
- 14. Chemical Exposure and Spill Response Procedures | New Mexico State University [safety.nmsu.edu]
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